

molecular weight and formula of 1,2-dibromopentane

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Compound of Interest

Compound Name: 1,2-Dibromopentane

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Technical Guide: 1,2-Dibromopentane

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and molecular characteristics of **1,2-dibromopentane**. The information is presented to support research and development activities where this compound may be utilized as a chemical intermediate or building block.

Core Properties of 1,2-Dibromopentane

1,2-Dibromopentane is a halogenated alkane. Its fundamental chemical identity is defined by its molecular formula and weight.

Data Presentation

The key quantitative data for **1,2-dibromopentane** are summarized below. This information is critical for stoichiometric calculations in chemical reactions and for analytical characterization.

Property	Value	Source(s)
Chemical Formula	C ₅ H ₁₀ Br ₂	[1][2][3][4]
Molecular Weight	229.94 g/mol	[1][5]
IUPAC Name	1,2-dibromopentane	[1][2]
CAS Registry Number	3234-49-9	[1][2][3][4]

Molecular Weight Calculation

The molecular weight is derived from the chemical formula and the atomic weights of the constituent elements. The diagram below illustrates this calculation.

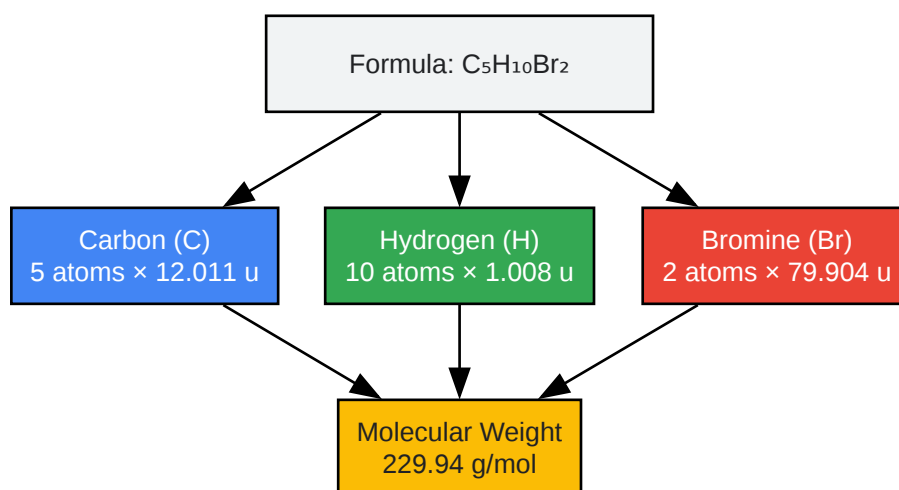


Diagram 1: Molecular Weight Calculation of 1,2-Dibromopentane

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Diagram 1: Molecular weight calculation for **1,2-dibromopentane**.

Experimental Protocols

Synthesis of 1,2-Dibromopentane via Electrophilic Addition

A common and effective method for synthesizing **1,2-dibromopentane** is through the electrophilic addition of bromine to pent-1-ene.[2] The double bond in pent-1-ene acts as a nucleophile, attacking the bromine molecule and leading to the formation of a vicinal dibromide.

A safer alternative to using hazardous liquid bromine is the use of pyridinium tribromide as the bromine source.^[5]



Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve pent-1-ene in a suitable solvent such as glacial acetic acid.^[5]
- **Reagent Addition:** Slowly add pyridinium tribromide to the stirred solution. The reaction is an electrophilic addition.^[5]
- **Reaction Conditions:** Maintain stirring and apply gentle heat to the mixture to ensure the reaction proceeds to completion. The progress can be monitored by observing the disappearance of the reddish-brown color of the bromine.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:** Wash the organic layer sequentially with water, a cold 5% sodium bisulfite solution (to remove any unreacted bromine), and finally with water again.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate. Filter to remove the drying agent and concentrate the solution using a rotary evaporator to remove the solvent.
- **Purification:** The resulting crude product, **1,2-dibromopentane**, can be further purified by distillation under reduced pressure.

The workflow for this synthesis is depicted in the following diagram.

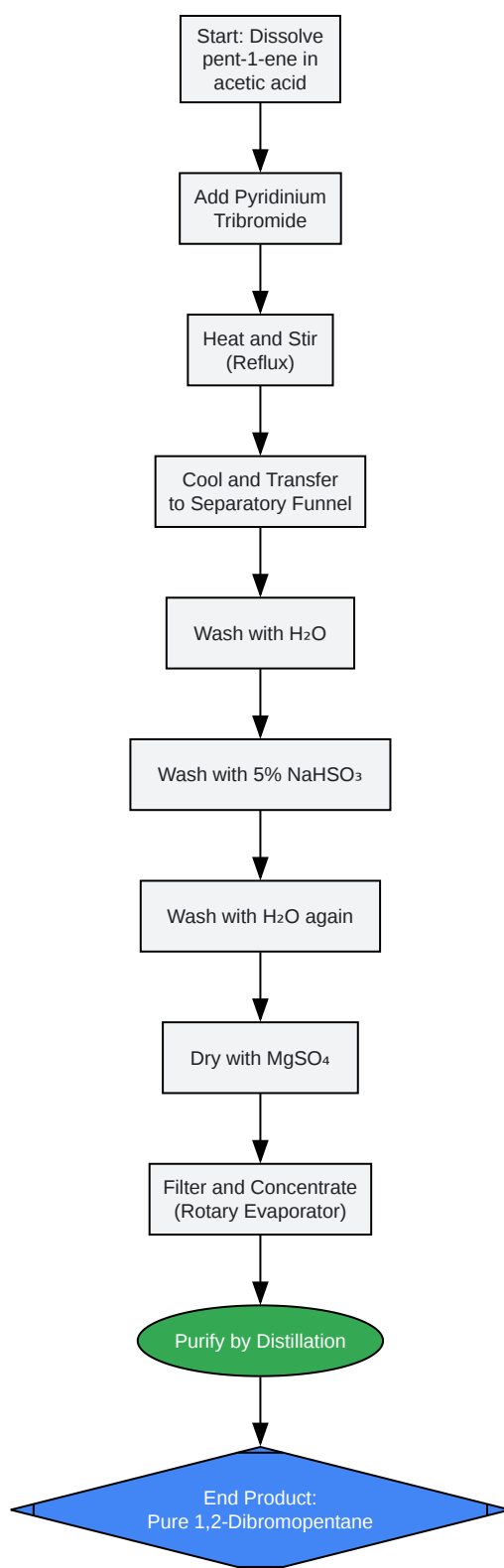


Diagram 2: Experimental Workflow for 1,2-Dibromopentane Synthesis

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Diagram 2: Synthesis workflow for **1,2-dibromopentane**.

Applications in Research and Development

1,2-Dibromopentane serves as a useful intermediate in organic synthesis.[6] Its two bromine atoms provide reactive sites for various nucleophilic substitution and elimination reactions, making it a versatile building block for the synthesis of more complex molecules, including those of interest in pharmaceutical and materials science research. For instance, it can be used in the manufacturing processes of pesticides and dyes.[6]

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